In-Depth Technical Guide: Pyridoxal Phosphate-d5

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Compound of Interest

Compound Name:	*Pyridoxal phosphate-d5*
Cat. No.:	*B12424733*

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Introduction

Pyridoxal phosphate (PLP), the active form of vitamin B6, is a critical coenzyme in a vast array of enzymatic reactions essential for human health. Its functions are deeply integrated into amino acid metabolism, neurotransmitter synthesis, and glycogenolysis. The deuterated isotopologue, **Pyridoxal phosphate-d5** (PLP-d5), serves as an invaluable tool in metabolic research, pharmacokinetic studies, and as an internal standard for mass spectrometry-based quantification of its non-deuterated counterpart. This guide provides a comprehensive overview of the available technical data for **Pyridoxal phosphate-d5**, with a focus on its safety, physicochemical properties, and its role in biological systems.

Safety Data Sheet (SDS) Summary

The safety profile of **Pyridoxal phosphate-d5**, as indicated by available Safety Data Sheets, suggests it is not classified as a hazardous substance. However, it is crucial to note that the toxicological and physicochemical properties of this specific deuterated compound have not been fully investigated[1]. Standard laboratory safety protocols should be followed at all times.

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Table 1: Hazard Identification and First Aid Measures

Aspect	Summary	First Aid Measures
GHS Classification	Not a hazardous substance or mixture[1].	Eye Contact: Rinse immediately with plenty of water for at least 15 minutes. Seek medical attention.
GHS Label Elements	No labeling required[1].	Skin Contact: Wash off immediately with plenty of water. Remove contaminated clothing.
Hazards Not Otherwise Classified	None identified[2].	Inhalation: Move to fresh air. If breathing is difficult, give oxygen.
Potential Health Effects	May cause eye, skin, and respiratory tract irritation[3]. Ingestion may be harmful[4].	Ingestion: Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur[2].

Table 2: Handling, Storage, and Personal Protection

Aspect	Recommendations
Handling	Avoid contact with skin, eyes, and clothing. Avoid dust formation. Use in a well-ventilated area[1].
Storage	Store in a tightly sealed container in a cool, dry place. Recommended storage at -20°C[1]. Protect from light[4].
Personal Protective Equipment	Safety glasses, protective gloves, and a lab coat are recommended. Respiratory protection may be needed if dust is generated[2].

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Physicochemical Properties

Detailed physicochemical data for **Pyridoxal phosphate-d5** is not extensively available. The information presented below is for the non-deuterated Pyridoxal-5-Phosphate and should be used as a reference point.

Table 3: Physicochemical Data of Pyridoxal-5-Phosphate

Property	Value
Molecular Formula	$C_8H_{10}NO_6P$
Molecular Weight	247.14 g/mol [5]
Appearance	Off-white to light yellow powder[2][4]
Melting Point	140-143 °C[2][6]
Solubility	Slightly soluble in water[2].
pKa	1.56[5]

For **Pyridoxal phosphate-d5**:

- Molecular Formula: $C_8H_5D_5NO_6P$[1]
- Molecular Weight: 252.17 g/mol [1]

Experimental Protocols

Detailed, publicly available experimental protocols specifically for the synthesis and purification of **Pyridoxal phosphate-d5** are scarce. However, a plausible synthesis strategy can be inferred from methodologies developed for other deuterated Vitamin B6 compounds.

Conceptual Synthesis Pathway

The synthesis of **Pyridoxal phosphate-d5** would likely involve the introduction of deuterium atoms at specific positions of a pyridoxine precursor, followed by phosphorylation and oxidation. A reported synthesis of deuterated vitamin B6 compounds provides a strong foundation for this approach[1][2].

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A potential synthetic route could involve:

- Deuteration of a Pyridoxine Precursor: Introduction of deuterium to the 2-methyl and 5-hydroxymethyl groups of a protected pyridoxine derivative. This can be achieved through methods like reduction with lithium aluminum deuteride or base-catalyzed exchange with deuterium oxide[1][2].
- Conversion to Pyridoxal-d5: The deuterated pyridoxine derivative would then be converted to the pyridoxal form.
- Phosphorylation: The final step would be the phosphorylation of the 5-hydroxymethyl group to yield **Pyridoxal phosphate-d5**.

It is important to emphasize that this is a conceptual pathway and would require significant optimization and characterization.

Quantitative Analysis using LC-MS/MS

Pyridoxal phosphate-d5 is primarily used as an internal standard for the accurate quantification of endogenous Pyridoxal phosphate in biological matrices by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). A general workflow for such an analysis is as follows:



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Figure 1: General workflow for the quantification of Pyridoxal phosphate using a deuterated internal standard.

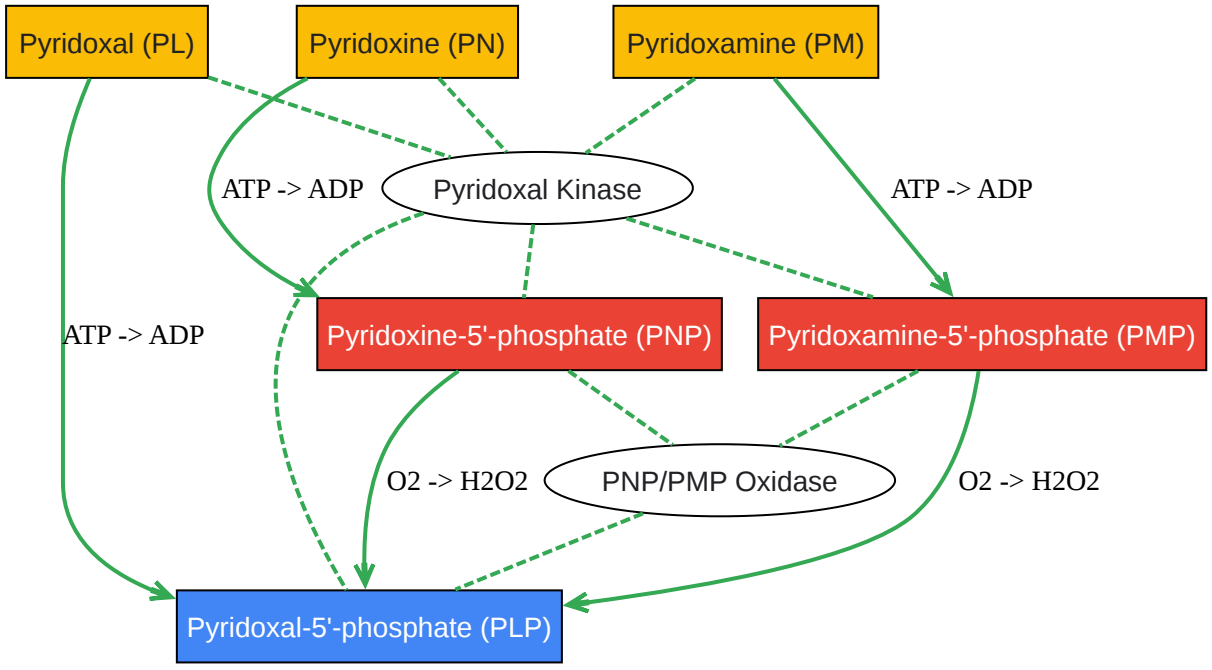
Biological Role and Signaling Pathways

Pyridoxal phosphate is a coenzyme for over 140 different enzymes, primarily involved in amino acid metabolism[5]. The deuterated form, **Pyridoxal phosphate-d5**, is expected to have the same biological function, although its use is intended for tracing and quantification rather than as a direct therapeutic agent.

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Pyridoxal Phosphate Biosynthesis and Salvage Pathway

Organisms can synthesize PLP de novo or through a salvage pathway from vitamin B6 precursors. The following diagram illustrates the key steps in the salvage pathway.



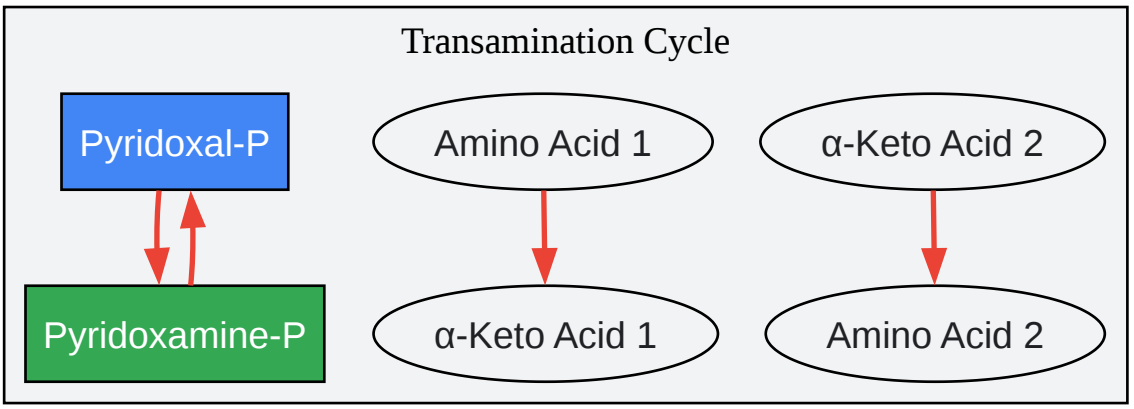
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Figure 2: The salvage pathway for Pyridoxal-5'-phosphate biosynthesis from vitamin B6 precursors.

Role in Transamination Reactions

A key function of PLP is its role as a coenzyme in transamination reactions, where an amino group is transferred from an amino acid to a keto acid.

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Figure 3: The role of Pyridoxal phosphate in a typical transamination reaction.

Conclusion

Pyridoxal phosphate-d5 is a vital tool for researchers in the fields of biochemistry, drug metabolism, and clinical diagnostics. While comprehensive data on its intrinsic properties are still emerging, its utility as an internal standard is well-established. This guide provides a summary of the currently available information, highlighting the need for further research into the specific physicochemical and toxicological properties of this deuterated compound. Researchers should continue to rely on the data for the non-deuterated form as a comparative reference while exercising appropriate caution in its handling and application.

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